Chemical and Physical Properties

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Compound of Interest

Compound Name: *FC131 TFA*

Cat. No.: *B8087381*

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Property	Value
Molecular Formula	C38H48F3N11O8
Formula Weight	843.85 g/mol
Purity	>98% (HPLC)
Solubility	Soluble in DMSO (up to 250 mg/mL)
CAS Number	842166-42-1

Table 1: Chemical and physical properties of **FC131 TFA**.[2][3]

Mechanism of Action

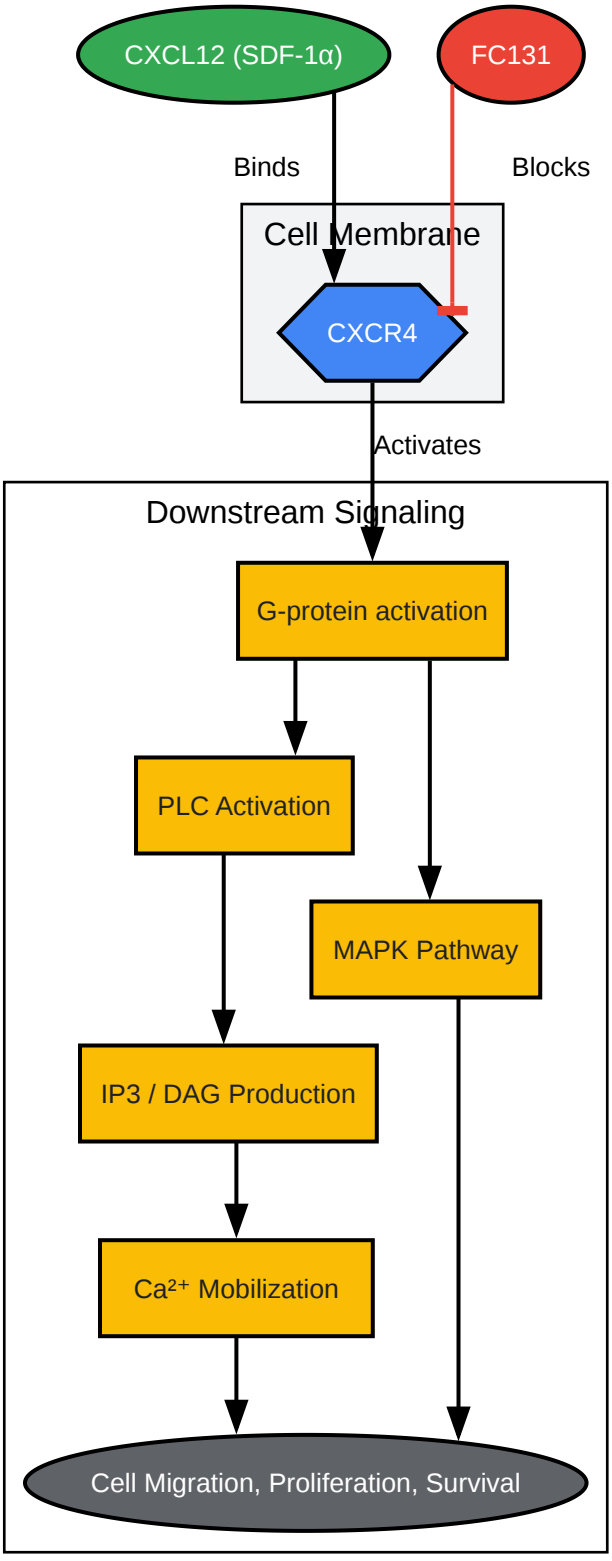
FC131 exerts its biological effects by competitively binding to the CXCR4 receptor. This action prevents the binding of the receptor's natural ligand, stromal cell-derived factor-1 (SDF-1α), also known as CXCL12.[1] The interaction between CXCL12 and CXCR4 is crucial for numerous physiological and pathological processes, including cell trafficking, hematopoiesis, angiogenesis, and inflammation.[1] By blocking this interaction, FC131 effectively inhibits the downstream signaling cascades initiated by CXCR4 activation.[1]

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Signaling Pathway

The following diagram illustrates the CXCL12/CXCR4 signaling pathway and the inhibitory effect of FC131.

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CXCL12/CXCR4 signaling and FC131 inhibition.

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Quantitative Data

The following tables summarize the in vitro inhibitory activities of FC131.

Assay Type	Parameter	Value	Reference
Competitive Binding Assay	IC50	4.5 nM	[2][4][5][6]

Table 2: Inhibitory concentration of FC131 in a competitive binding assay.

FC131 Concentration	Cell Line	CXCL12 Concentration	Incubation Time	Percent Inhibition of Migration (%)
1 nM	MDA-MB-231	100 ng/mL	4 hours	10 - 20%
10 nM	MDA-MB-231	100 ng/mL	4 hours	40 - 60%
100 nM	MDA-MB-231	100 ng/mL	4 hours	80 - 95%
1 µM	MDA-MB-231	100 ng/mL	4 hours	> 95%

Table 3: Inhibition of MDA-MB-231 cell migration by FC131.[7]

Experimental Protocols

Competitive Binding Assay

This protocol is used to determine the IC50 of FC131 for CXCR4.

1. Cell Preparation:

- Harvest CXCR4-expressing cells and resuspend them in a binding buffer to a concentration of 1-5 x 10^6 cells/mL.[1]

2. Assay Setup:

- In a 96-well plate, add the following to each well:

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- 50 µL of cell suspension.[1]
- 50 µL of binding buffer containing a fixed concentration of [^{125}I]-SDF-1α (typically at its Kd).[1]
- 50 µL of binding buffer containing increasing concentrations of unlabeled FC131 for the competition curve.[1]
- For total binding, add buffer alone.
- For non-specific binding, add a high concentration of an unlabeled CXCR4 antagonist.[1]

3. Incubation:

- Incubate the plate at room temperature for 60-90 minutes with gentle agitation.[1]

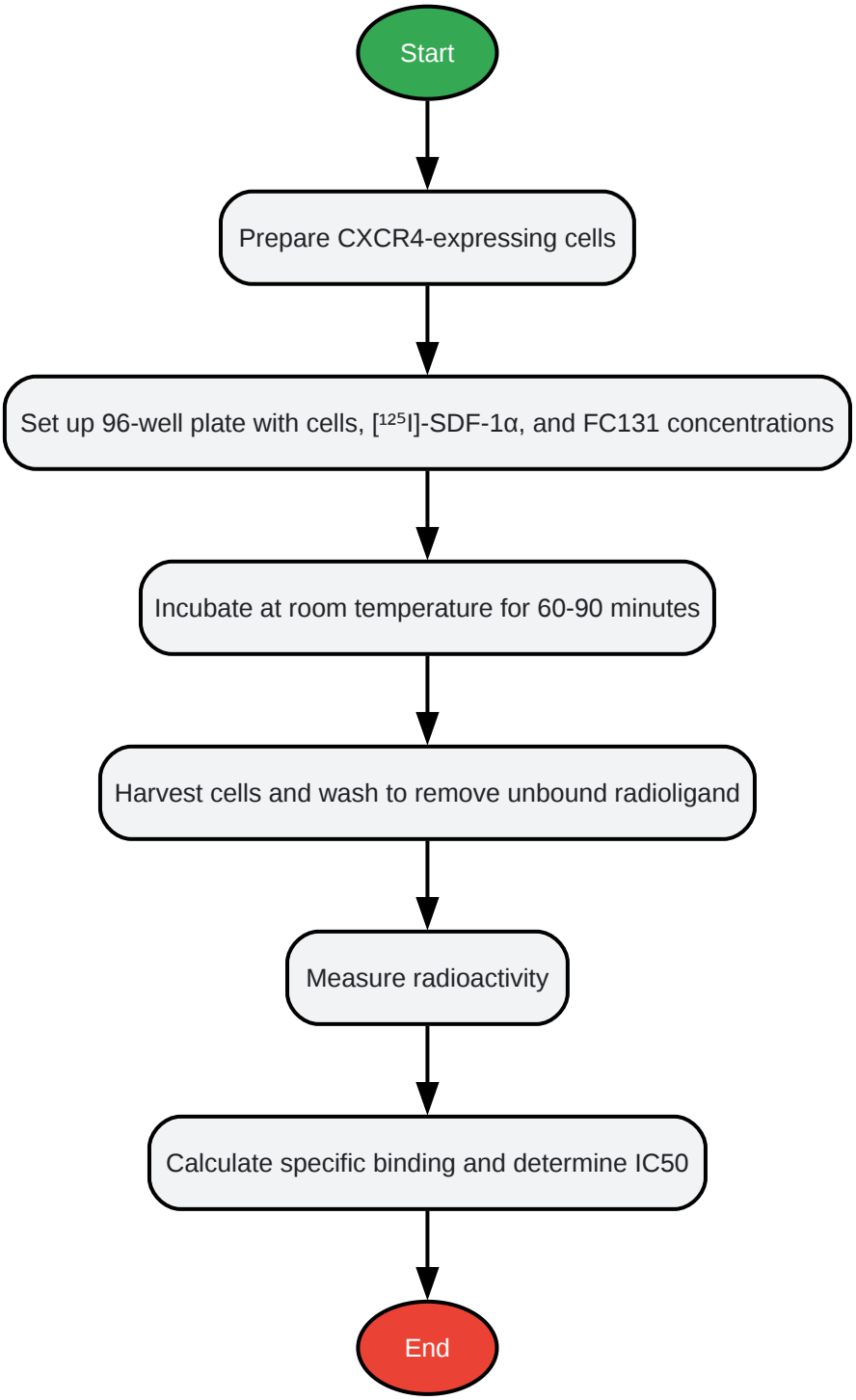
4. Washing and Detection:

- Harvest the cells onto a filter plate and wash with cold binding buffer to remove unbound radioligand.
- Measure the radioactivity of the filters using a scintillation counter.

5. Data Analysis:

- Calculate the percentage of specific binding at each concentration of FC131.
- Plot the percentage of specific binding against the log concentration of FC131 to determine the IC50 value.

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Workflow for a competitive binding assay.

In Vitro Chemotaxis Assay (Boyden Chamber/Transwell)

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This assay assesses the inhibitory effect of FC131 on cell migration towards a CXCL12 gradient.[8]

1. Cell Preparation:

- Culture CXCR4-expressing cells to approximately 80% confluency.[8]
- Serum-starve the cells for 4-6 hours before the assay.[8]
- Harvest the cells and resuspend them in serum-free medium at a concentration of 1 x 10^6 cells/mL.[7][8]

2. Assay Setup:

- Add medium containing CXCL12 to the lower chamber of the Transwell plate.[1]
- Pre-incubate the cells with various concentrations of FC131 for 30 minutes at 37°C.[1]
- Add the cell suspension containing FC131 to the upper chamber of the Transwell insert.[1]

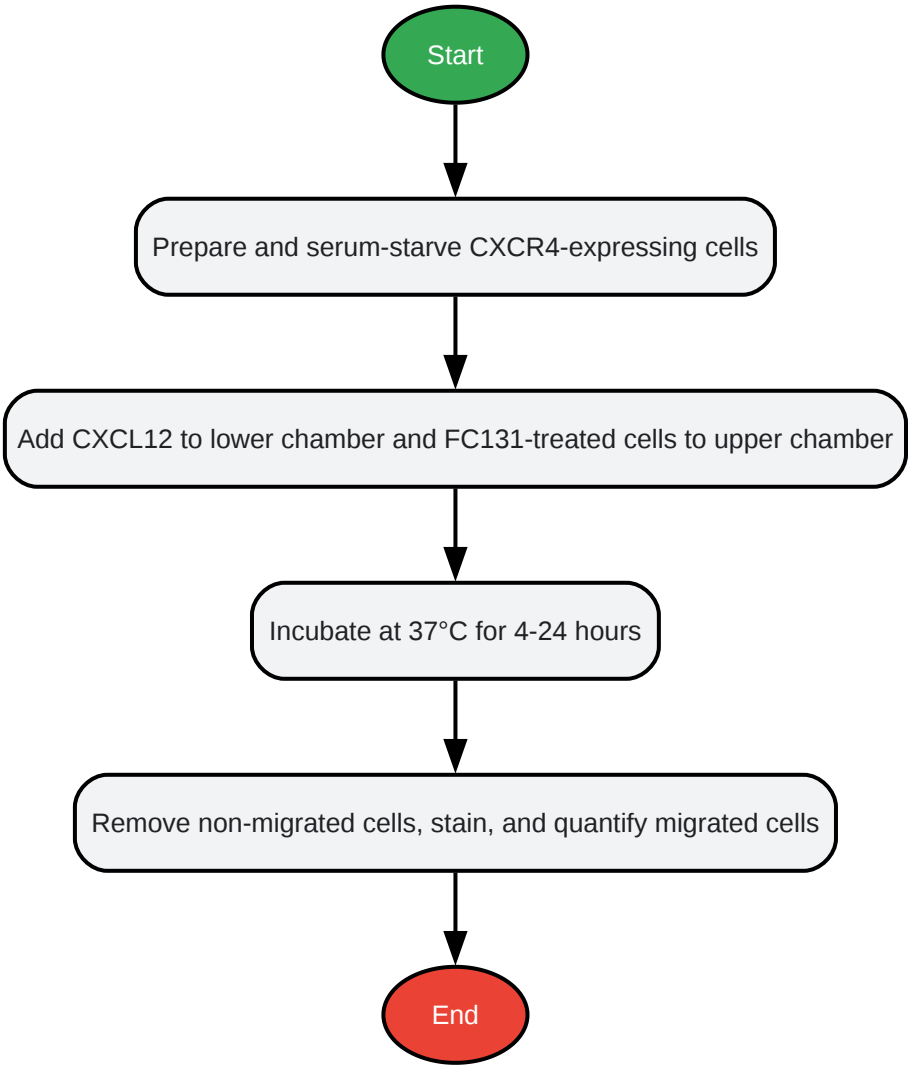
3. Incubation:

- Incubate the plate at 37°C in a CO_2 incubator for a period that allows for cell migration (typically 4-24 hours, depending on the cell type).[1]

4. Quantification of Migration:

- Carefully remove the non-migrated cells from the upper surface of the insert with a cotton swab.[1]
- Fix and stain the migrated cells on the lower surface of the membrane (e.g., with crystal violet).[7]
- Elute the stain and measure the absorbance, or count the stained cells under a microscope.

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Workflow for a Transwell cell migration assay.

Conclusion

FC131 is a valuable research tool for investigating the role of the CXCR4/CXCL12 axis in health and disease.[1] Its high potency and selectivity make it an excellent probe for studying CXCR4-mediated signaling and for evaluating the therapeutic potential of CXCR4 antagonism.[1] The experimental protocols and data presented in this guide provide a solid foundation for researchers and drug development professionals working with this important compound.

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